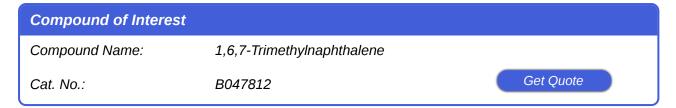


Technical Guide: Molecular Weight of 1,6,7-Trimethylnaphthalene

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the molecular weight of **1,6,7-trimethylnaphthalene**, a key parameter in analytical and synthetic chemistry.

Chemical Identity and Formula

1,6,7-Trimethylnaphthalene is a polycyclic aromatic hydrocarbon.[1] Its structure consists of a naphthalene core with three methyl group substituents. The established molecular formula for this compound is C₁₃H₁₄.[2][3][4][5]

Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The calculation for **1,6,7-trimethylnaphthalene** is based on its molecular formula, C₁₃H₁₄.

The process involves:

- Determining the number of atoms for each element.
- Multiplying the count of each element's atoms by its standard atomic weight.
- Summing the results to obtain the total molecular weight.



The standard atomic weight of Carbon (C) is approximately 12.011 amu.[6][7][8] The standard atomic weight of Hydrogen (H) is approximately 1.008 amu.[9][10][11][12]

Calculation:

- Carbon: 13 atoms × 12.011 amu/atom = 156.143 amu
- Hydrogen: 14 atoms × 1.008 amu/atom = 14.112 amu
- Total Molecular Weight = 156.143 amu + 14.112 amu = 170.255 amu

This calculated value is consistent with published data, which report the molecular weight of **1,6,7-trimethylnaphthalene** as 170.25 g/mol or 170.2503 amu.[1][2][3][4][5]

Data Summary

For clarity and comparative purposes, the relevant quantitative data is summarized in the table below.

Parameter	Value	Source
Molecular Formula	C13H14	[2][3][4][5]
Standard Atomic Weight of Carbon (C)	~12.011 amu	[6][7][8][13]
Standard Atomic Weight of Hydrogen (H)	~1.008 amu	[9][10][11][12][14]
Calculated Molecular Weight	170.255 amu	
Reported Molecular Weight	170.25 g/mol	[1][2]
Reported Molecular Weight (High Precision)	170.2503 amu	[3][4][5]

Note: The prompt's request for experimental protocols and signaling pathway diagrams is not applicable to the determination of a fundamental chemical property like molecular weight. Such requirements are typically associated with biological or functional studies.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. hmdb.ca [hmdb.ca]
- 2. scbt.com [scbt.com]
- 3. Naphthalene, 1,6,7-trimethyl- [webbook.nist.gov]
- 4. Naphthalene, 1,6,7-trimethyl- [webbook.nist.gov]
- 5. Naphthalene, 1,6,7-trimethyl- [webbook.nist.gov]
- 6. Atomic/Molar mass [westfield.ma.edu]
- 7. m.youtube.com [m.youtube.com]
- 8. byjus.com [byjus.com]
- 9. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 10. quora.com [quora.com]
- 11. Hydrogen Wikipedia [en.wikipedia.org]
- 12. youtube.com [youtube.com]
- 13. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 14. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 1,6,7-Trimethylnaphthalene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047812#1-6-7-trimethylnaphthalene-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com